

Technical Application Note: Synthesis of 2-(Indolin-1-yl)nicotinic acid

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Compound of Interest

Compound Name: 2-(Indolin-1-yl)nicotinic acid

CAS No.: 1017138-83-8

Cat. No.: B1325109

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Executive Summary

This application note details the synthesis of **2-(indolin-1-yl)nicotinic acid** from 2-chloronicotinic acid. This transformation represents a critical scaffold construction often found in non-steroidal anti-inflammatory drugs (NSAIDs) and kinase inhibitors.

While a direct nucleophilic aromatic substitution (

) appears straightforward, the presence of the C3-carboxylic acid moiety on the electrophile introduces electronic repulsion and solubility challenges. Consequently, this guide presents two distinct protocols:

- Protocol A (The "Classical" Stepwise Route): Utilizes an ester intermediate to maximize yield and purity. Recommended for initial R&D and scale-up.
- Protocol B (Direct Catalytic Route): A Copper-mediated Ullmann-type coupling on the free acid. Recommended for high-throughput screening or "green" process intensification.

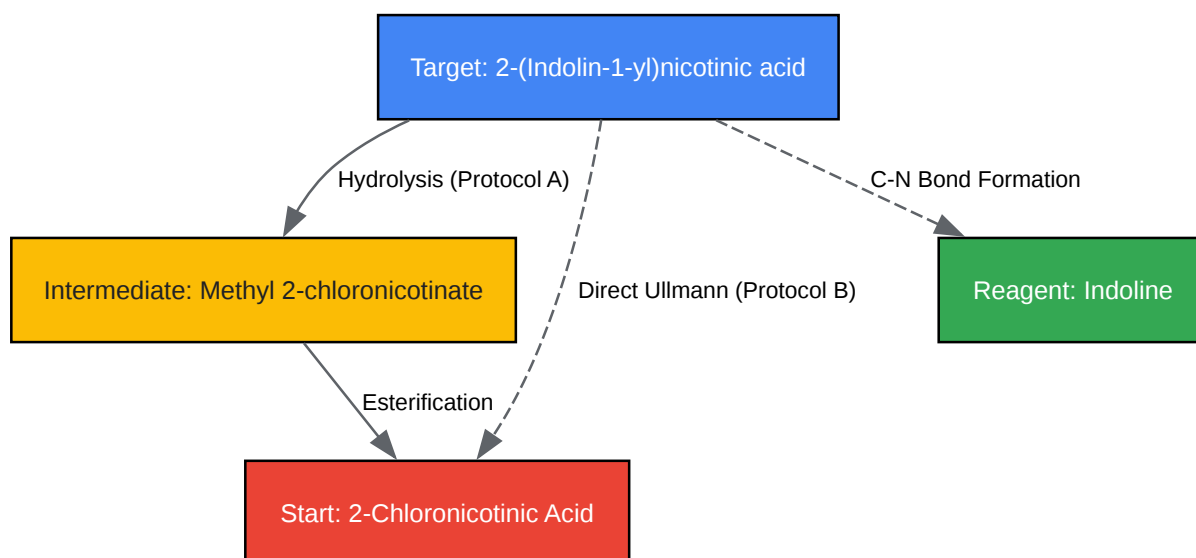
Retrosynthetic Analysis & Mechanistic Insight

The target molecule combines an electron-deficient pyridine ring with an electron-rich indoline system.

Mechanistic Challenges[1]

- **Electronic Deactivation:** In basic media, 2-chloronicotinic acid exists as a carboxylate anion. This negative charge donates electron density into the pyridine ring via induction/resonance, significantly raising the LUMO energy and repelling the incoming nucleophile (indoline).
- **Steric Hindrance:** Indoline is a bicyclic, secondary amine. Attack at the C2 position is sterically more demanding than with simple dialkylamines.
- **Oxidation Risk:** Indoline is susceptible to oxidation to indole (aromatization) under vigorous heating in aerobic conditions.

Strategic Disconnection (Graphviz)



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Figure 1: Retrosynthetic logic flow comparing the stepwise esterification route (Solid lines) vs. the direct coupling route (Dashed).

Protocol A: The Stepwise Esterification Route (Recommended)

This route is grounded in the methodology used for analogous morpholine derivatives [1]. It circumvents the electronic deactivation of the carboxylate by converting it to an electron-withdrawing ester.

Phase 1: Methyl Ester Formation

Objective: Activate the pyridine ring for

- Setup: Charge a round-bottom flask with 2-chloronicotinic acid (1.0 eq) and anhydrous Methanol (10 V).
- Activation: Cool to 0°C. Dropwise add Thionyl Chloride () (1.5 eq). Caution: Exothermic gas evolution (, HCl).
- Reaction: Reflux (65°C) for 4–6 hours. Monitor by TLC (EtOAc/Hexane 1:4).
- Workup: Concentrate in vacuo. Redissolve residue in DCM, wash with sat. (to remove residual acid), dry over , and concentrate.
 - Yield Expectation: >95% (Oil or low-melting solid).

Phase 2: with Indoline

Objective: Install the indoline core.

- Reagents:
 - Substrate: Methyl 2-chloronicotinate (1.0 eq)

- Nucleophile: Indoline (1.2 eq)
- Base:
(2.5 eq) or DIPEA (2.0 eq)
- Solvent: Acetonitrile (
) or DMF (5 V).
- Procedure:
 - Mix reagents in a pressure tube or round-bottom flask.
 - Heat to 80–90°C under
atmosphere. (Indoline oxidation protection).
 - Time: 12–16 hours.
- Validation: Monitor disappearance of the chloro-ester.
- Workup: Pour into water. Extract with EtOAc. The product (Methyl 2-(indolin-1-yl)nicotinate) often solidifies upon trituration with cold ether/hexane.

Phase 3: Hydrolysis

Objective: Reveal the carboxylic acid.

- Reaction: Dissolve the ester in THF/Water (3:1). Add LiOH·
(3.0 eq). Stir at RT or mild heat (40°C) for 2 hours.
- Isolation (Critical Step):
 - Evaporate THF.
 - Acidify the aqueous layer carefully with 1M HCl to pH 3–4.
 - The target acid, **2-(indolin-1-yl)nicotinic acid**, will precipitate as a solid.

- Filter, wash with water, and dry.

Protocol B: Direct Copper-Catalyzed Coupling (Ullmann-Type)

For laboratories equipped for metal catalysis, this "One-Pot" method avoids esterification. It relies on the modern variation of the Ullmann reaction (Ullmann-Ma coupling) using amino acid ligands to lower the activation energy [2][3].

Reagent Table

Component	Role	Equivalents	Notes
2-Chloronicotinic Acid	Substrate	1.0	Limiting reagent
Indoline	Nucleophile	1.5	Excess drives reaction
CuI (Copper Iodide)	Catalyst	0.1 (10 mol%)	Purify/wash with THF if old
L-Proline	Ligand	0.2 (20 mol%)	Promotes low-temp coupling
	Base	2.5	Neutralizes acid + HCl
DMSO	Solvent	5–10 V	Degassed

Step-by-Step Procedure

- Inerting: Flame-dry a Schlenk tube and backfill with Argon/Nitrogen 3 times. Oxygen must be excluded to prevent indoline aromatization and Cu(I) oxidation.
- Charging: Add 2-chloronicotinic acid, CuI, L-Proline, and .
- Solvation: Add DMSO and Indoline via syringe.
- Reaction: Heat to 90–110°C for 12–24 hours.

- Note: The solution will turn deep blue/green if the catalyst oxidizes; active catalytic species are usually yellow/brown.
- Quench: Cool to RT. Dilute with water.
- Purification:
 - Filter through Celite to remove copper salts.
 - Acidify the filtrate (pH 3–4) to precipitate the product.
 - Recrystallization from Ethanol/Water may be required to remove traces of indoline.

Analytical Data & Troubleshooting

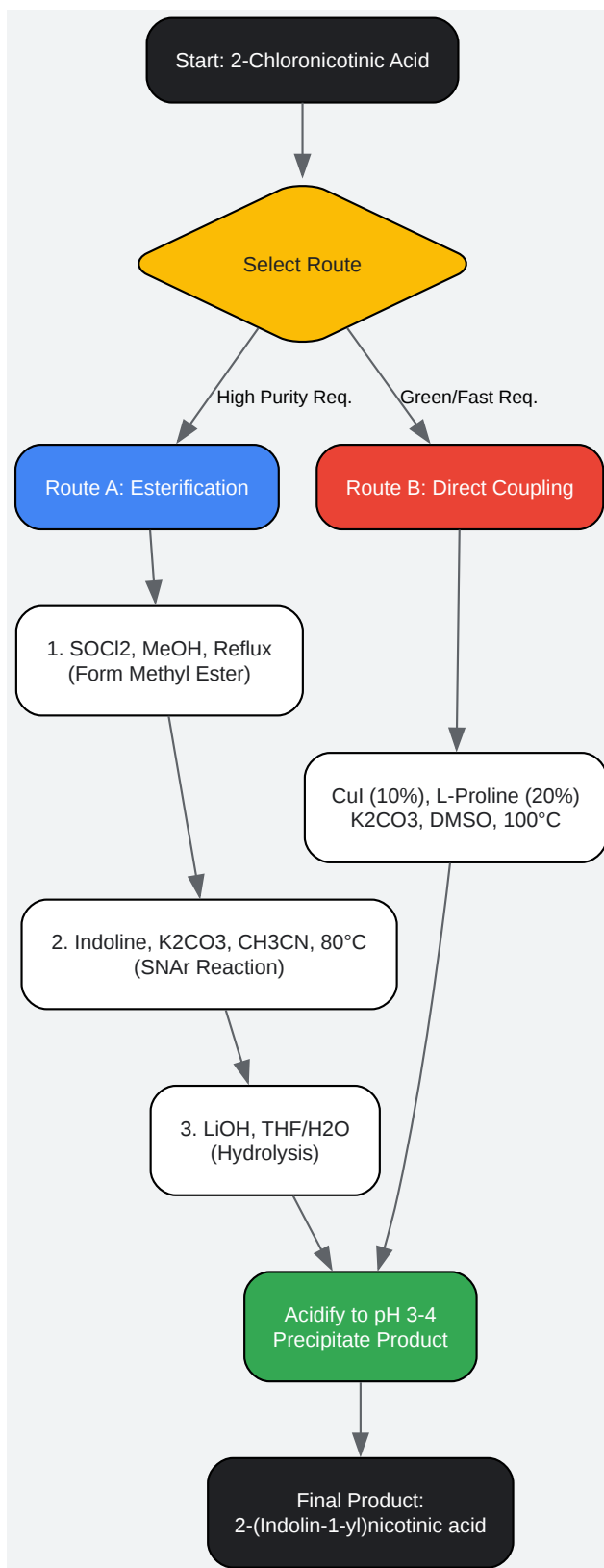
Expected Analytical Signature

- ¹H NMR (DMSO-
):
 - 12-13 ppm (Broad s, 1H, -COOH)
 - 8.3 ppm (dd, 1H, Pyridine C6-H)
 - 7.9 ppm (dd, 1H, Pyridine C4-H)
 - 6.8-7.2 ppm (m, 4H, Indoline aromatic)
 - 3.8 ppm (t, 2H, Indoline
)
 - 3.1 ppm (t, 2H, Indoline benzylic
)

Troubleshooting Guide

Observation	Root Cause	Corrective Action
Low Yield (Protocol A)	Incomplete hydrolysis or loss during workup.	Nicotinic acids are amphoteric. Ensure pH is exactly 3–4 during precipitation. Do not go to pH 1 (forms soluble HCl salt).
Indole impurity detected	Oxidation of indoline.	rigorously degas solvents. Use balloon. Lower temperature to <90°C.
No Reaction (Protocol B)	Catalyst poisoning or "Inactive" substrate.	The carboxylate anion deactivates the ring. Switch to Protocol A (Ester) or increase temp to 130°C (requires pressure vessel).

Experimental Workflow Diagram



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Figure 2: Operational workflow for selecting and executing the synthesis.

References

- Zhao, B., Lan, Z., Xu, S., & Xiong, Y. (2016). Synthesis of 2-Chloronicotinic Acid Derivatives. Atlantis Press. [\[Link\]](#)
- Ma, D., et al. (2001).[\[1\]](#) CuI-Catalyzed Coupling Reaction of -Amino Acids or Esters with Aryl Halides.[\[1\]](#) Organic Letters. (Referenced via Organic Chemistry Portal: Ullmann Reaction).[\[2\]](#) [\[Link\]](#)
- Sambiagio, C., et al. (2014). Copper-catalysed arylation of amines using diphenylprolinol as ligand. Royal Society of Chemistry. [\[Link\]](#)

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Sources

- 1. Ullmann Reaction [\[organic-chemistry.org\]](https://www.organic-chemistry.org)
- 2. Ullmann reaction - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
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